

Safe Disposal of 2-Nitroresorcinol: A Procedural Guide

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Compound of Interest

Compound Name: 2-Nitroresorcinol

Cat. No.: B108372

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For laboratory professionals engaged in research and development, the diligent management of chemical waste is fundamental to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **2-Nitroresorcinol**, a compound that requires careful handling due to its hazardous properties. Adherence to these protocols is critical for personnel safety and environmental protection.

2-Nitroresorcinol is classified as a hazardous substance, primarily causing skin, eye, and respiratory irritation. It is also harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} Therefore, treating this compound and any contaminated materials as hazardous waste is mandatory.

Hazard Profile and Safety Summary

The following table summarizes the key hazard classifications for **2-Nitroresorcinol** according to the Globally Harmonized System (GHS).

Hazard Classification	Category	GHS Code
Acute Toxicity, Oral	Category 4	H302
Acute Toxicity, Dermal	Category 4	H312
Acute Toxicity, Inhalation	Category 4	H332
Skin Corrosion/Irritation	Category 2	H315
Serious Eye Damage/Eye Irritation	Category 2	H319
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335

Data sourced from multiple safety data sheets.[\[1\]](#)

Key Physical and Safety Data

Proper handling and storage are informed by the chemical's physical properties.

Property	Value
Physical State	Solid
Melting Point	81-83 °C
Autoignition Temperature	426 °C (800 °F) [3]
Storage Class	11 (Combustible Solids)

Step-by-Step Disposal Protocol

The required procedure for the disposal of **2-Nitroresorcinol** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal contractor.[\[1\]](#)[\[4\]](#) Never dispose of **2-Nitroresorcinol** down the drain.[\[5\]](#)

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate PPE to minimize exposure.

- Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA standards.[1][6]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile). Inspect gloves prior to use and dispose of contaminated gloves in accordance with good laboratory practices.[6][7]
- Body Protection: Wear a lab coat or other appropriate protective clothing to prevent skin exposure.[1][3]
- Respiratory Protection: If handling powders or creating dust, use a certified respirator or dust mask (e.g., N95).[3]

Waste Segregation and Collection

Proper segregation is crucial to prevent accidental chemical reactions and ensure compliant disposal.

- Solid Waste: Collect any surplus, expired, or waste **2-Nitroresorcinol** powder in a designated, clearly labeled hazardous waste container. The container must be robust, chemically resistant, and have a secure lid.[1][8]
- Contaminated Materials: Any materials that have come into contact with the compound, such as weighing paper, gloves, and paper towels, must also be placed in the same solid hazardous waste container.[4][7]
- Solutions: If the compound is in a solvent, collect it in a designated liquid hazardous waste container.[4] Ensure the solvent waste stream is compatible with other contents in the container. Do not mix halogenated and non-halogenated waste streams unless specifically permitted by your institution.[7]

Labeling and Storage of Waste

Properly label the hazardous waste container with the following information:[4][8]

- The words "Hazardous Waste"

- The full chemical name: "**2-Nitroresorcinol**"
- Associated hazards (e.g., "Toxic," "Irritant")[\[4\]](#)
- Date of accumulation[\[4\]](#)

Store the sealed hazardous waste container in a designated, well-ventilated, and secure area. [\[6\]](#)[\[9\]](#) The storage location should be cool, dry, and away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[9\]](#)

Final Disposal Arrangement

Disposal of hazardous waste is regulated and must be handled by certified professionals.

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.[\[4\]](#)[\[7\]](#)
- Provide the disposal company with the Safety Data Sheet (SDS) for **2-Nitroresorcinol**.[\[4\]](#)
The most common method for final destruction is high-temperature incineration at a specialized facility.[\[10\]](#)

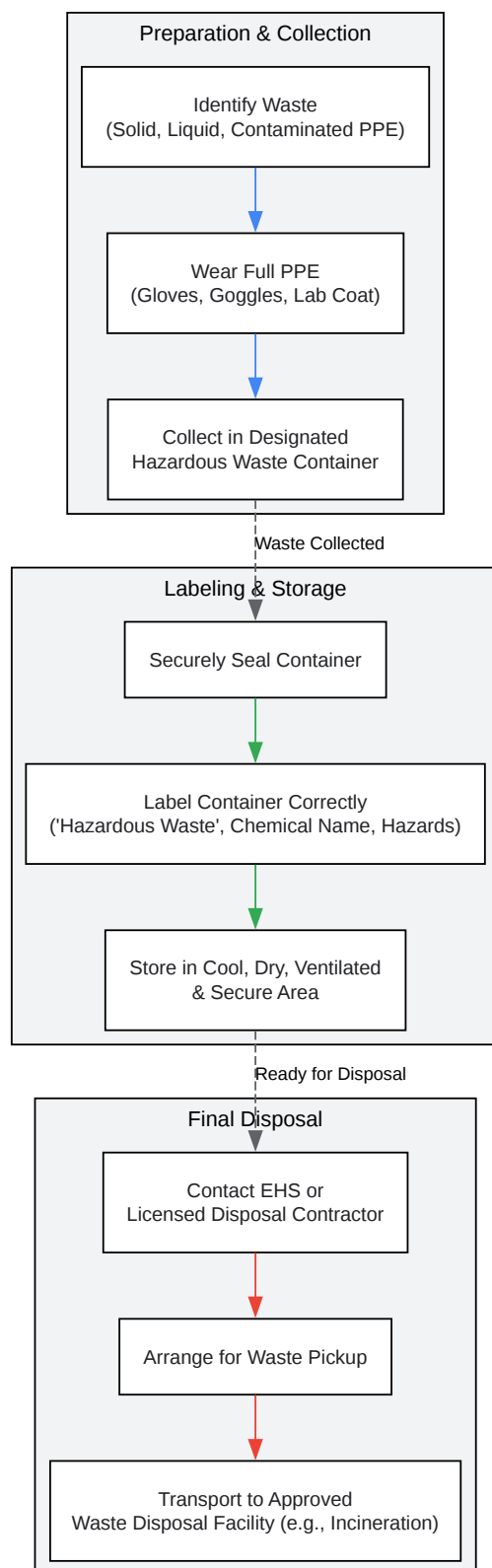
Spill Management

In the event of a spill, follow these general procedures:

- Evacuate and Secure: Alert others in the vicinity and restrict access to the spill area.[\[7\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[6\]](#)
- Contain: Use an appropriate absorbent material (e.g., vermiculite, sand) to contain the spill. Do not use combustible materials like paper towels for large spills.[\[7\]](#)
- Collect: Carefully sweep or vacuum the contained material into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)
- Decontaminate: Clean the spill area with soap and water or another suitable solvent, collecting all cleaning materials as hazardous waste.[\[7\]](#)

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the safe disposal of **2-Nitroresorcinol**.



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Caption: Logical workflow for the safe disposal of **2-Nitroresorcinol**.

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